

What is 4-Ethylphenol-d5 and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethylphenol-d5

Cat. No.: B1436271

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An In-depth Technical Guide to 4-Ethylphenol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylphenol-d5**, a deuterated analog of 4-ethylphenol. This document details its chemical properties, applications, and relevant experimental protocols, with a focus on its use as an internal standard in analytical chemistry.

Core Chemical Properties and Identification

4-Ethylphenol-d5 is a stable isotope-labeled version of 4-ethylphenol, where five hydrogen atoms on the ethyl group have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis using mass spectrometry-based methods.^[1]

Table 1: Chemical Identification of **4-Ethylphenol-d5** and its Non-Deuterated Analog

Identifier	4-Ethylphenol-d5	4-Ethylphenol
CAS Number	134334-12-6[2]	123-07-9
Molecular Formula	C ₈ H ₅ D ₅ O[2]	C ₈ H ₁₀ O
Molecular Weight	127.2 g/mol [2]	122.17 g/mol
Canonical SMILES	CCC1=CC=C(C=C1)O	CCC1=CC=C(C=C1)O
InChI Key	HXDOZKJGKXYMEW-UHFFFAOYSA-N	HXDOZKJGKXYMEW-UHFFFAOYSA-N

Physicochemical Properties

The physicochemical properties of **4-Ethylphenol-d5** are expected to be very similar to those of its non-deuterated counterpart. Precise experimental data for the deuterated compound are not readily available in public literature; therefore, the properties of 4-ethylphenol are provided as a close approximation.

Table 2: Physicochemical Data of 4-Ethylphenol

Property	Value
Appearance	White to cream or pink crystals or crystalline solid
Melting Point	36-47 °C
Boiling Point	218-219 °C
Flash Point	100.56 °C (closed cup)[3]
Vapor Pressure	0.083 mmHg @ 25 °C (estimated)[3]
Solubility	Slightly soluble in water. Soluble in alcohol, ether, and benzene.
Vapor Density	4.2 (Air = 1)[3]

Applications in Research and Drug Development

The primary application of **4-Ethylphenol-d5** is as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS).^[1] Its use allows for the accurate quantification of 4-ethylphenol in complex matrices by correcting for variations during sample preparation and analysis.

4-Ethylphenol, the non-deuterated analog, is a compound of interest in various fields:

- **Food and Beverage Science:** It is a key flavor compound in wine and other fermented beverages, often associated with the spoilage yeast *Brettanomyces*. At low concentrations, it can contribute desirable complexity, but at higher levels, it imparts "off-flavors" described as "barnyard" or "medicinal".
- **Environmental Science:** 4-Ethylphenol is an environmental contaminant that can be found in industrial effluents.
- **Biomedical Research:** As a gut microbial metabolite, 4-ethylphenol is studied for its potential physiological effects.

Experimental Protocols

Quantification of 4-Ethylphenol in Wine using GC-MS with 4-Ethylphenol-d5 as an Internal Standard

This section outlines a representative protocol for the determination of 4-ethylphenol in a wine matrix.

1. Materials and Reagents:

- 4-Ethylphenol (analytical standard)
- **4-Ethylphenol-d5** (internal standard)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Anhydrous sodium sulfate

- Deionized water
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Wine sample

2. Standard Preparation:

- Primary Stock Solutions (1 mg/mL): Prepare individual stock solutions of 4-ethylphenol and **4-Ethylphenol-d5** in methanol.
- Working Standard Solutions: Serially dilute the 4-ethylphenol primary stock solution with a model wine solution (e.g., 12% ethanol in water) to create a series of calibration standards.
- Internal Standard Spiking Solution (e.g., 10 µg/mL): Dilute the **4-Ethylphenol-d5** primary stock solution with methanol.

3. Sample Preparation (Solid Phase Extraction):

- To 10 mL of wine sample, add a known amount of the **4-Ethylphenol-d5** internal standard spiking solution.
- Condition an SPE cartridge with methanol followed by deionized water.
- Load the spiked wine sample onto the SPE cartridge.
- Wash the cartridge with deionized water to remove interferences.
- Elute the analytes with dichloromethane.
- Dry the eluate over anhydrous sodium sulfate and concentrate to a final volume of 1 mL.

4. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
 - Inlet Temperature: 250 °C

- Oven Program: Start at 50 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor:
 - 4-Ethylphenol: m/z 122 (quantifier), 107, 77 (qualifiers)
 - **4-Ethylphenol-d5**: m/z 127 (quantifier), 112 (qualifier)

5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of 4-ethylphenol to the peak area of **4-Ethylphenol-d5** against the concentration of the calibration standards.
- Determine the concentration of 4-ethylphenol in the wine sample by using the peak area ratio from the sample and the calibration curve.

Caption: Workflow for the quantification of 4-ethylphenol in wine.

Biological Context and Signaling Pathways of 4-Ethylphenol

While **4-Ethylphenol-d5** is primarily an analytical tool, the biological activities of its non-deuterated counterpart are of significant interest to researchers. 4-Ethylphenol is a product of microbial metabolism in the gut and can also be absorbed from dietary sources.

In wine, 4-ethylphenol is produced by *Brettanomyces* yeast from p-coumaric acid in a two-step enzymatic process.



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Caption: Biosynthesis of 4-ethylphenol by *Brettanomyces*.

Safety and Handling

The safety precautions for **4-Ethylphenol-d5** are expected to be similar to those for 4-ethylphenol. It is a combustible solid and should be handled in a well-ventilated area. Personal protective equipment, including gloves and safety glasses, is recommended. It is classified as causing serious eye damage.

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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- To cite this document: BenchChem. [What is 4-Ethylphenol-d5 and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1436271#what-is-4-ethylphenol-d5-and-its-chemical-properties\]](https://www.benchchem.com/product/b1436271#what-is-4-ethylphenol-d5-and-its-chemical-properties)

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